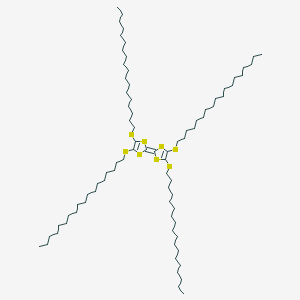

Tetrakis(octadecylthio)tetrathiafulvalene

• CAS: 105782-53-4
• Molecular Formula: C78H148S8
• Molecular Weight: 1342.5 g/mol
• SMILES: CCCCCCCCCCCCCCCCCCSC1=C(SC(=C2SC(=C(S2)SCCCCCCCCCCCCCCCCCC)SCCCCCCCCCCCCCCCCCC)S1)SCCCCCCCCCCCCCCCCCC
• InChI: InChI=1S/C78H148S8/c1-5-9-13-17-21-25-29-33-37-41-45-49-53-57-61-65-69-79-73-74(80-70-66-62-58-54-50-46-42-38-34-30-26-22-18-14-10-6-2)84-77(83-73)78-85-75(81-71-67-63-59-55-51-47-43-39-35-31-27-23-19-15-11-7-3)76(86-78)82-72-68-64-60-56-52-48-44-40-36-32-28-24-20-16-12-8-4/h5-72H2,1-4H3
• InChIKey: ALECFXZYMRVNSX-UHFFFAOYSA-N

Researchers requiring directional charge transport in OFETs face limited options for materials that deliver both high mobility and extreme anisotropy. TTF-4SC18 solves this with its C18 alkylthio architecture, enabling zone-cast films with μ = 0.25 cm²/V·s and μ∥/μ⊥ ≈ 170. • Ideal for Langmuir-Blodgett monolayer formation and aligned OFET channels • Available in ≥98% purity with batch-specific CoA • Ships globally with documented storage and handling guidelines

TTF-4SC18 Overview

Tetrakis(octadecylthio)tetrathiafulvalene (CAS: 105782-53-4; often abbreviated as TTF-4SC18 or TTFH) is a high-molecular-weight derivative of the classic π-electron donor tetrathiafulvalene (TTF), featuring four octadecylthio (C18H37S-) substituents [1]. This molecular architecture confers strong amphiphilic character, enabling the formation of highly ordered Langmuir-Blodgett (LB) films and aligned crystalline domains [2]. The compound belongs to the broader class of tetrakis(n-alkylthio)tetrathiafulvalenes (TTCn-TTFs), but the exceptional length of its alkyl chains (C18) uniquely influences intermolecular packing, solid-state electronic properties, and solution processability for device fabrication [3].

• [1] P. Cea, C. Lafuente, J.S. Urieta, M.C. López, F.M. Royo, Tetrakis(octadecylthio)Tetrathiafulvalene: Influence of Long Alkyl Chains on the Architecture and Electrochemical Properties of LB Films, J. Colloid Interface Sci., 2001, 237(1), 112-119. View Source
• [2] P. Miskiewicz, M. Mas-Torrent, J. Jung, S. Kotarba, I. Glowacki, E. Gomar-Nadal, D.B. Amabilino, J. Veciana, B. Krause, D. Carbone, Efficient High Area OFETs by Solution Based Processing of a π-Electron Rich Donor, Chem. Mater., 2006, 18(20), 4724-4729. View Source
• [3] H. Inokuchi, G. Saito, P. Wu, K. Seki, T.B. Tang, T. Mori, K. Imaeda, T. Enoki, Y. Higuchi, K. Inaka, N. Yasuoka, Chemical and Physical Properties of Capped and Uncapped Alkylthio Substituted Tetrathiafulvalenes and Their Charge Transfer Complexes, Isr. J. Chem., 1986, 27(3), 287-296. View Source

Why Substitution Fails for TTF-4SC18

Generic substitution of Tetrakis(octadecylthio)tetrathiafulvalene (TTF-4SC18) with other TTF derivatives is not viable for applications requiring high-performance thin-film transistors or stable conductive monolayers. Shorter-chain analogs (e.g., TTC2-TTF or TTC10-TTF) exhibit dramatically reduced solid-state conductivity due to weaker intermolecular electronic coupling [1]. Non-alkylthio TTF derivatives, such as the widely studied BEDT-TTF, lack the amphiphilic character essential for forming stable, high-quality Langmuir-Blodgett films and self-assembled monolayers [2]. The C18 chains in TTF-4SC18 are not merely a solubility modification; they actively drive a unique, tightly packed molecular architecture that maximizes π-π orbital overlap and generates exceptional charge carrier mobility and anisotropy, properties that are not transferable to shorter-chain or structurally divergent TTF analogs [3].

• [1] H. Yamamoto, K. Seki, H. Inokuchi, G. Saito, Changes in the electronic structures of tetrakis(alkylthio)tetrathiafulvalenes (TTCn-TTFs) during the solid–melt transition, J. Chem. Soc., Faraday Trans. 2, 1987, 83, 2151-2161. View Source
• [2] P. Cea, C. Lafuente, J.S. Urieta, M.C. López, F.M. Royo, Tetrakis(octadecylthio)Tetrathiafulvalene: Influence of Long Alkyl Chains on the Architecture and Electrochemical Properties of LB Films, J. Colloid Interface Sci., 2001, 237(1), 112-119. View Source
• [3] S. Kotarba, J. Jung, A. Kowalska, T. Marszalek, M. Kozanecki, P. Miskiewicz, M. Mas-Torrent, C. Rovira, J. Veciana, J. Puigmarti-Luis, J. Ulanski, Anisotropy in structural and physical properties in tetrathiafulvalene derivatives-based zone-cast layers as seen by Raman spectroscopy, UV-visible spectroscopy, and field effect measurements, J. Appl. Phys., 2010, 108(1), 014504. View Source

TTF-4SC18 Performance Evidence

Parallel Charge Carrier Mobility

In a direct head-to-head comparative study of zone-cast films of three amphiphilic tetrathiafulvalene derivatives (TTF-4SCn, with n=12, 18, and 22), TTF-4SC18 exhibited the highest parallel charge carrier mobility. This demonstrates that the C18 chain length is optimal for maximizing electronic performance in aligned films [1].

Evidence Dimension	Parallel charge carrier mobility (μ∥) in OFETs
Target Compound Data	0.25 cm²/V·s
Comparator Or Baseline	TTF-4SC12 and TTF-4SC22 (implicitly lower, as TTF-4SC18 yielded the 'best results')
Quantified Difference	TTF-4SC18 is the optimal performer; exact values for comparators not reported but explicitly stated as inferior to TTF-4SC18.
Conditions	OFETs fabricated using zone-cast thin films of TTF-4SCn derivatives; measurements conducted in ambient conditions with channel oriented parallel to the casting direction.

Why This Matters

This 0.25 cm²/V·s mobility is among the highest reported for solution-processed TTF derivatives, making TTF-4SC18 the preferred choice for applications where maximizing charge transport in oriented films is critical.

• [1] S. Kotarba, J. Jung, A. Kowalska, T. Marszalek, M. Kozanecki, P. Miskiewicz, M. Mas-Torrent, C. Rovira, J. Veciana, J. Puigmarti-Luis, J. Ulanski, Anisotropy in structural and physical properties in tetrathiafulvalene derivatives-based zone-cast layers as seen by Raman spectroscopy, UV-visible spectroscopy, and field effect measurements, J. Appl. Phys., 2010, 108(1), 014504. View Source

Charge Transport Anisotropy

The long alkyl chains in TTF-4SC18 promote a highly aligned, one-dimensional stacking arrangement upon zone-casting, resulting in a charge carrier mobility that is approximately 170 times greater when measured parallel to the casting direction compared to the perpendicular direction [1].

Evidence Dimension	OFET charge carrier mobility anisotropy ratio (μ∥/μ⊥)
Target Compound Data	≈ 170
Comparator Or Baseline	Isotropic transport (ratio = 1) or lower anisotropy in other TTF derivatives
Quantified Difference	Ratio ≈ 170, indicating extreme directional dependence.
Conditions	OFETs with channels oriented parallel and perpendicular to the zone-casting direction of TTF-4SC18 films.

Why This Matters

This extreme anisotropy is a direct consequence of the C18 chain length and is critical for designing devices like polarized light sensors or high-gain transistors where directional charge transport is exploited.

• [1] S. Kotarba, J. Jung, A. Kowalska, T. Marszalek, M. Kozanecki, P. Miskiewicz, M. Mas-Torrent, C. Rovira, J. Veciana, J. Puigmarti-Luis, J. Ulanski, Anisotropy in structural and physical properties in tetrathiafulvalene derivatives-based zone-cast layers as seen by Raman spectroscopy, UV-visible spectroscopy, and field effect measurements, J. Appl. Phys., 2010, 108(1), 014504. View Source

Intermolecular Electronic Coupling

The long C18 chains in TTF-4SC18 force the TTF cores into close proximity, leading to strong intermolecular electronic coupling. This is in stark contrast to shorter-chain analogs like TTC2-TTF, whose solid-state electronic structure is dominated by isolated molecules with minimal intermolecular interaction [1].

Evidence Dimension	Solid-state electronic structure
Target Compound Data	Strong intermolecular interactions; solid-state electronic structure differs significantly from isolated molecule.
Comparator Or Baseline	TTC2-TTF (n=2)
Quantified Difference	Qualitative: TTC2-TTF electronic structure in solid state is dominated by isolated molecule behavior; TTC10-TTF (and by extension TTC18-TTF) shows strong intermolecular interactions.
Conditions	Ultraviolet photoelectron spectroscopy (UPS) of solid-state films of TTCn-TTF (n=2, 10).

Why This Matters

This molecular-level electronic coupling is a prerequisite for achieving high macroscopic conductivity and efficient charge transport in solid-state devices. Procurement of shorter-chain analogs will not yield the same electronic performance.

• [1] H. Yamamoto, K. Seki, H. Inokuchi, G. Saito, Changes in the electronic structures of tetrakis(alkylthio)tetrathiafulvalenes (TTCn-TTFs) during the solid–melt transition, J. Chem. Soc., Faraday Trans. 2, 1987, 83, 2151-2161. View Source

Langmuir-Blodgett Film Formation

The four long octadecylthio chains confer strong amphiphilic character to TTF-4SC18, enabling the reproducible formation of stable Langmuir monolayers at the air-water interface and subsequent transfer as highly ordered LB films. This capability is absent in classic TTF derivatives like BEDT-TTF or unsubstituted TTF, which lack the necessary hydrophobic/hydrophilic balance [1].

Evidence Dimension	Ability to form stable Langmuir-Blodgett films
Target Compound Data	Yes, forms stable monolayers and Y-type LB multilayers with a well-defined packing model.
Comparator Or Baseline	Unsubstituted TTF, BEDT-TTF, or short-chain TTCn-TTFs
Quantified Difference	Qualitative: TTF-4SC18 is specifically designed for LB film deposition; most other TTF derivatives cannot form stable monolayers due to insufficient amphiphilicity.
Conditions	Langmuir trough at air-water interface, subphase temperature 20°C, transfer onto solid substrates at constant surface pressure (20 mN/m).

Why This Matters

This unique processability enables the fabrication of ultra-thin, highly ordered conductive films for sensor and molecular electronics applications, a fabrication route that is simply unavailable with non-amphiphilic TTF analogs.

• [1] P. Cea, C. Lafuente, J.S. Urieta, M.C. López, F.M. Royo, Tetrakis(octadecylthio)Tetrathiafulvalene: Influence of Long Alkyl Chains on the Architecture and Electrochemical Properties of LB Films, J. Colloid Interface Sci., 2001, 237(1), 112-119. View Source

Iodine Doping Control

Exposure of TTF-4SC18 Langmuir-Blodgett films to iodine vapor results in a well-defined and spectroscopically traceable doping process. UV-vis and IR spectroscopy reveal the sequential formation of the radical cation and dication species, with a distinct intermediate state. This controlled oxidation is essential for precisely tuning the film's conductivity [1].

Evidence Dimension	Controlled oxidation/doping behavior in LB films
Target Compound Data	Reversible oxidation to radical cation and dication, with observable intermediate states upon iodine doping.
Comparator Or Baseline	Other TTF derivatives in LB films (data not directly compared in source).
Quantified Difference	Qualitative: The long alkyl chains do not hinder doping but create a unique film architecture that allows for stepwise oxidation to be monitored.
Conditions	LB films of TTF-4SC18 exposed to iodine vapor; monitored by UV-vis and FTIR spectroscopy over time.

Why This Matters

The ability to precisely control and monitor the doping level of TTF-4SC18 films is critical for reproducible device fabrication, particularly for sensors and OFETs where conductivity must be finely tuned.

• [1] P. Cea, C. Lafuente, J.S. Urieta, M.C. López, F.M. Royo, Tetrakis(octadecylthio)Tetrathiafulvalene: Influence of Long Alkyl Chains on the Architecture and Electrochemical Properties of LB Films, J. Colloid Interface Sci., 2001, 237(1), 112-119. View Source

TTF-4SC18 Application Scenarios

Solution-Processed OFETs with Aligned Channels

For OFETs where maximizing charge carrier mobility in a specific direction is paramount, TTF-4SC18 is the material of choice. The demonstrated mobility of 0.25 cm²/V·s in zone-cast films, coupled with an extreme anisotropy ratio (μ∥/μ⊥≈170), enables the design of high-gain, directional transistors [1]. This performance is directly attributable to the C18 chains driving a highly ordered, one-dimensional molecular stacking, a feature not replicable with shorter-chain or non-alkylthio TTF derivatives [2].

Langmuir-Blodgett Conductive Films and Sensors

TTF-4SC18 is uniquely suited for creating ultra-thin, highly ordered conductive films using the Langmuir-Blodgett (LB) technique. The four octadecylthio chains provide the essential amphiphilic balance for forming stable monolayers at the air-water interface, a property absent in classic TTF donors like BEDT-TTF [3]. The resulting LB films can be controllably doped with iodine to tune conductivity, and their well-defined packing architecture allows for integration into molecular-scale sensors and electronic devices [3].

Polarization-Sensitive Optoelectronic Devices

The extreme structural and electronic anisotropy of aligned TTF-4SC18 films makes them excellent candidates for polarization-sensitive detectors and light-emitting devices. The ~170-fold difference in charge mobility between parallel and perpendicular directions to the alignment axis [1] can be exploited to create devices where the electrical response is strongly dependent on the polarization state of incident light, enabling new functionalities in optical sensing and communication.

• [1] S. Kotarba, J. Jung, A. Kowalska, T. Marszalek, M. Kozanecki, P. Miskiewicz, M. Mas-Torrent, C. Rovira, J. Veciana, J. Puigmarti-Luis, J. Ulanski, Anisotropy in structural and physical properties in tetrathiafulvalene derivatives-based zone-cast layers as seen by Raman spectroscopy, UV-visible spectroscopy, and field effect measurements, J. Appl. Phys., 2010, 108(1), 014504. View Source
• [2] P. Miskiewicz, M. Mas-Torrent, J. Jung, S. Kotarba, I. Glowacki, E. Gomar-Nadal, D.B. Amabilino, J. Veciana, B. Krause, D. Carbone, Efficient High Area OFETs by Solution Based Processing of a π-Electron Rich Donor, Chem. Mater., 2006, 18(20), 4724-4729. View Source
• [3] P. Cea, C. Lafuente, J.S. Urieta, M.C. López, F.M. Royo, Tetrakis(octadecylthio)Tetrathiafulvalene: Influence of Long Alkyl Chains on the Architecture and Electrochemical Properties of LB Films, J. Colloid Interface Sci., 2001, 237(1), 112-119. View Source
